

(3R,4R)-3,4-Hexanediol: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (3R,4R)-3,4-Hexanediol

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An In-depth Examination of the Synthesis, Properties, and Applications of a Key Chiral Building Block in Drug Development.

This technical guide provides a comprehensive overview of **(3R,4R)-3,4-Hexanediol**, a chiral vicinal diol of significant interest to researchers, scientists, and drug development professionals. This document outlines its core physicochemical properties, detailed experimental protocols for its stereoselective synthesis, and its applications as a versatile chiral intermediate in the synthesis of complex, biologically active molecules.

Core Properties and Identification

(3R,4R)-3,4-Hexanediol is one of the three stereoisomers of 3,4-hexanediol, which also includes its enantiomer (3S,4S)-3,4-Hexanediol and the achiral meso-(3R,4S)-3,4-Hexanediol.

[1] The precise spatial arrangement of the two hydroxyl groups on the hexane backbone is crucial for its utility in stereoselective chemical transformations.

Table 1: Physicochemical and Identification Data for **(3R,4R)-3,4-Hexanediol**

Property	Value	Reference
CAS Number	53448-10-5	[2]
Molecular Formula	C ₆ H ₁₄ O ₂	[3]
Molecular Weight	118.17 g/mol	[3]
IUPAC Name	(3R,4R)-hexane-3,4-diol	[4]
Chiral Centers	C3, C4	[3]
Hydrogen Bond Donor Count	2	[5]
Hydrogen Bond Acceptor Count	2	[5]
Rotatable Bond Count	3	[5]
Topological Polar Surface Area	40.5 Å ²	[5]

Note: While extensive experimental data for the pure (3R,4R)-enantiomer is limited in publicly available literature, the provided data is based on information for 3,4-hexanediol and its stereoisomers.[4]

Table 2: Spectroscopic Data for 3,4-Hexanediol

Technique	Expected Peaks / Signals	Reference
^1H NMR (CDCl_3)	~ 0.9 ppm (t, 6H, CH_3), ~ 1.5 ppm (m, 4H, CH_2), ~ 3.5 ppm (m, 2H, CH-OH), Variable (br s, 2H, OH)	[3]
^{13}C NMR	~ 10 ppm (CH_3), ~ 25 ppm (CH_2), ~ 75 ppm (CH-OH)	[6]
Infrared (IR)	$3200\text{--}3600\text{ cm}^{-1}$ (broad, O-H stretch), $2850\text{--}3000\text{ cm}^{-1}$ (C-H stretch), $1050\text{--}1150\text{ cm}^{-1}$ (C-O stretch)	[3]
Mass Spectrometry (EI)	Molecular ion (m/z 118) may be weak or absent; fragmentation patterns include alpha-cleavage and dehydration (M-18).	[3][7]

Stereoselective Synthesis: Experimental Protocols

The synthesis of enantiomerically pure **(3R,4R)-3,4-Hexanediol** is critical for its application in asymmetric synthesis. The following are established methods for its preparation.

Protocol 1: Sharpless Asymmetric Dihydroxylation of (E)-3-Hexene

This method provides a direct route to **(3R,4R)-3,4-Hexanediol** with high enantioselectivity.[1]

Materials:

- (E)-3-Hexene
- AD-mix- β
- tert-Butanol

- Water
- Methanesulfonamide
- Sodium sulfite
- Ethyl acetate
- Magnesium sulfate (anhydrous)
- Silica gel for column chromatography

Procedure:

- Prepare a 1:1 mixture of tert-butanol and water.
- To this solvent mixture, add AD-mix- β (1.4 g per mmol of alkene) and methanesulfonamide (1 equivalent) at room temperature, with stirring.
- Cool the mixture to 0°C and add (E)-3-hexene.
- Stir the reaction vigorously at 0°C and monitor its progress using thin-layer chromatography (TLC).
- Once the starting material is consumed, quench the reaction by adding sodium sulfite (1.5 g per gram of AD-mix- β) and stir for 1 hour at room temperature.
- Extract the aqueous layer with ethyl acetate.
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude diol by silica gel column chromatography to yield pure **(3R,4R)-3,4-Hexanediol**.

Expected Outcome: This protocol is expected to yield the chiral diol with a high enantiomeric excess (>95%).^[1]

Protocol 2: Chiral Pool Synthesis from D-Mannitol

This multi-step approach utilizes a readily available chiral starting material to control the stereochemistry of the final product.^{[4][8]}

General Steps:

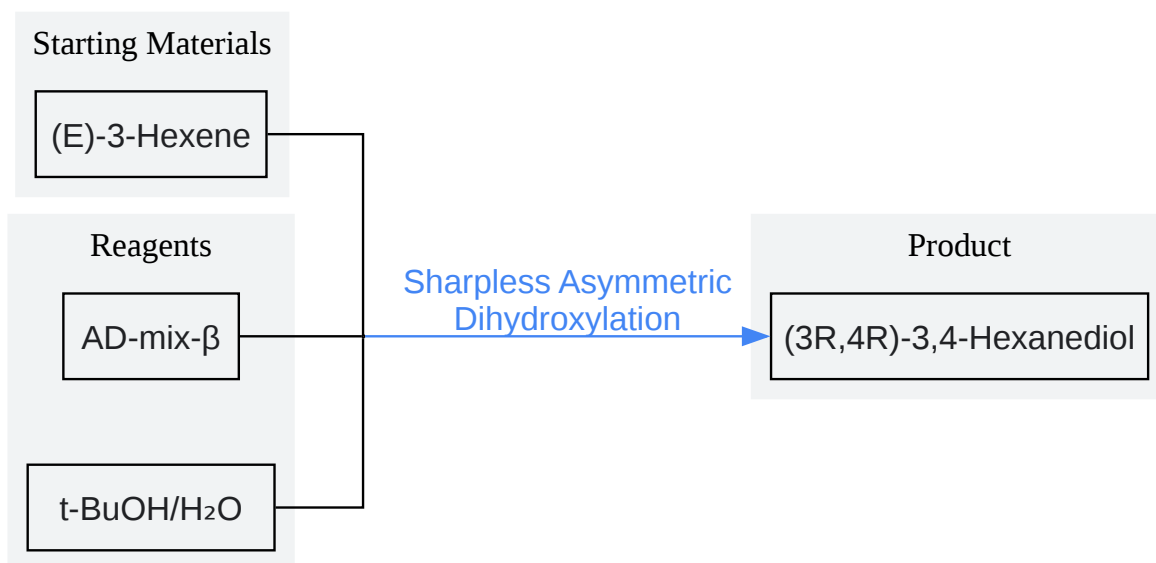
- **Protection of D-Mannitol:** D-Mannitol is first converted to 1,2:5,6-di-O-isopropylidene-D-mannitol.
- **Oxidative Cleavage:** The central diol of the protected mannitol is cleaved to yield two equivalents of (R)-2,3-O-isopropylideneglyceraldehyde.
- **Grignard Reaction:** The aldehyde is then reacted with a suitable Grignard reagent (e.g., ethylmagnesium bromide).
- **Deprotection:** The isopropylidene protecting groups are removed under acidic conditions to yield **(3R,4R)-3,4-Hexanediol**.
- **Purification:** The final product is purified by column chromatography or distillation.

Applications in Drug Development and Asymmetric Synthesis

(3R,4R)-3,4-Hexanediol is a valuable chiral building block in the synthesis of pharmaceuticals and other biologically active molecules.^[3] Its C₂-symmetry makes it particularly useful as a precursor for chiral ligands in metal-catalyzed asymmetric reactions and as a chiral auxiliary to control stereochemistry.^[4] The two hydroxyl groups can be selectively protected, activated, or converted to other functional groups, enabling the construction of complex molecular architectures with precise stereochemical control.^[1] While direct incorporation into commercial pharmaceuticals is not widely documented, its utility is demonstrated in the synthesis of complex molecules like insect pheromones, which serves as a model for pharmaceutical synthesis.^[1]

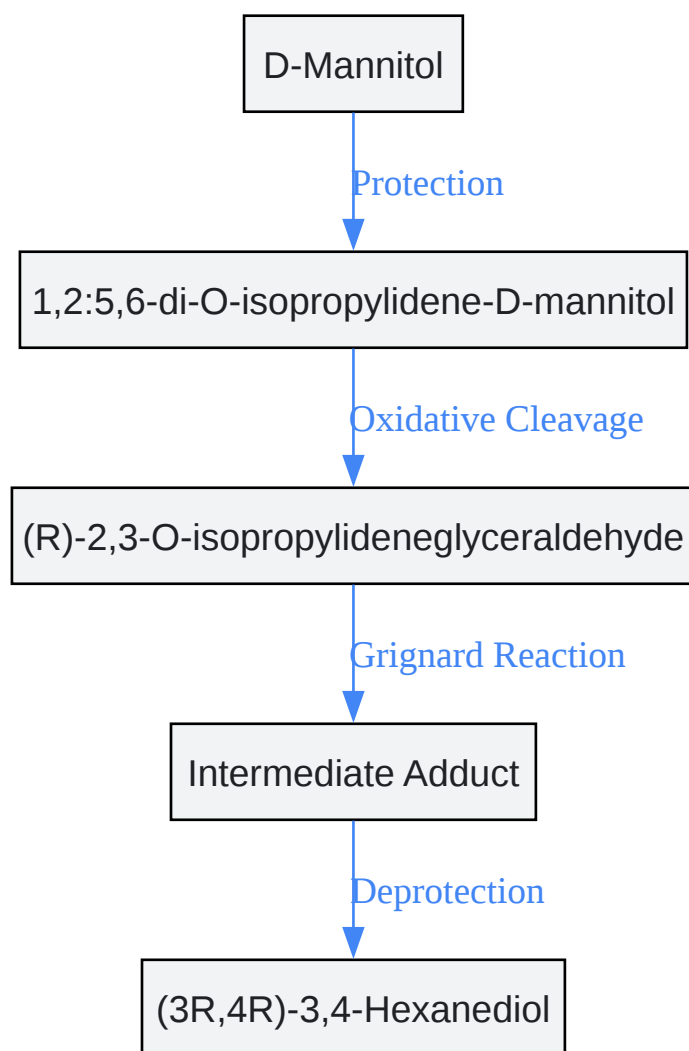
Visualizing Synthetic and Application Pathways

The following diagrams illustrate the key synthetic routes to **(3R,4R)-3,4-Hexanediol** and its role as a chiral building block.



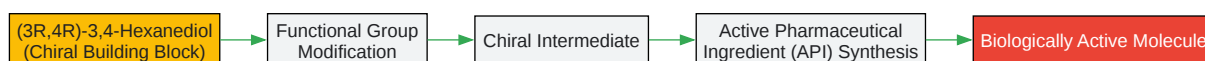
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Caption: Sharpless Asymmetric Dihydroxylation of (E)-3-Hexene.



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Caption: Chiral Pool Synthesis from D-Mannitol.



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Caption: Application of **(3R,4R)-3,4-Hexanediol** in Pharmaceutical Synthesis.

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References

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 2. 3,4-Hexanediol, (3R,4R)- | 53448-10-5 [[chemicalbook.com](https://www.chemicalbook.com)]
- 3. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 4. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 5. (3R,4S)-hexane-3,4-diol | C₆H₁₄O₂ | CID 12427242 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. [spectrabase.com](https://www.spectrabase.com) [[spectrabase.com](https://www.spectrabase.com)]
- 7. meso-3,4-Hexanediol [webbook.nist.gov]
- 8. Synthesis of (3R,4R)-Hexane-3,4-diol from D-Mannitol - Journal of Chemical Research, Synopses (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [(3R,4R)-3,4-Hexanediol: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b16194956/docs#3r-4r-3-4-hexanediol-a-technical-guide-for-researchers>]

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